

Essential Safety and Logistical Information for Handling BMS-919373

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Compound of Interest

Compound Name: BMS-919373

Cat. No.: B1192345

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides essential guidance on the personal protective equipment (PPE) required for handling **BMS-919373**, a selective IKur current blocker, along with operational and disposal plans to facilitate a safe laboratory environment.

Personal Protective Equipment (PPE)

When handling **BMS-919373**, appropriate personal protective equipment is crucial to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE.

Body Part	Personal Protective Equipment	Specifications and Usage
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Always inspect gloves for tears or punctures before use. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices.
Eyes	Safety glasses with side shields or goggles	Goggles are required for protection against splashes. If there is a significant splash hazard, a face shield should be worn in addition to safety glasses or goggles.
Body	Laboratory coat	A full-length, long-sleeved laboratory coat should be worn to protect skin and clothing from potential contamination.
Respiratory	Fume hood or respiratory protection	Work with BMS-919373 should be conducted in a well-ventilated area, preferably within a chemical fume hood. [1] If a fume hood is not available or ventilation is inadequate, a NIOSH-approved respirator may be necessary.[1]

Operational Plan: Handling BMS-919373

A systematic approach to handling **BMS-919373** will minimize risks and ensure the integrity of the research.

- Preparation: Before handling the compound, ensure that the work area is clean and uncluttered. Verify that all necessary PPE is available and in good condition. Locate the nearest safety shower and eyewash station.
- Weighing and Aliquoting:
 - Perform all weighing and aliquoting of solid **BMS-919373** within a chemical fume hood to prevent inhalation of dust particles.[\[1\]](#)
 - Use appropriate tools (e.g., spatulas, weighing paper) and handle them carefully to avoid generating dust.
- Dissolving: When preparing solutions, add the solvent to the solid compound slowly to avoid splashing.
- Storage: **BMS-919373** should be stored in a tightly sealed container in a cool, dry, and well-ventilated area.
- Documentation: Maintain a detailed record of the amount of compound used, the date, and the purpose of the experiment.

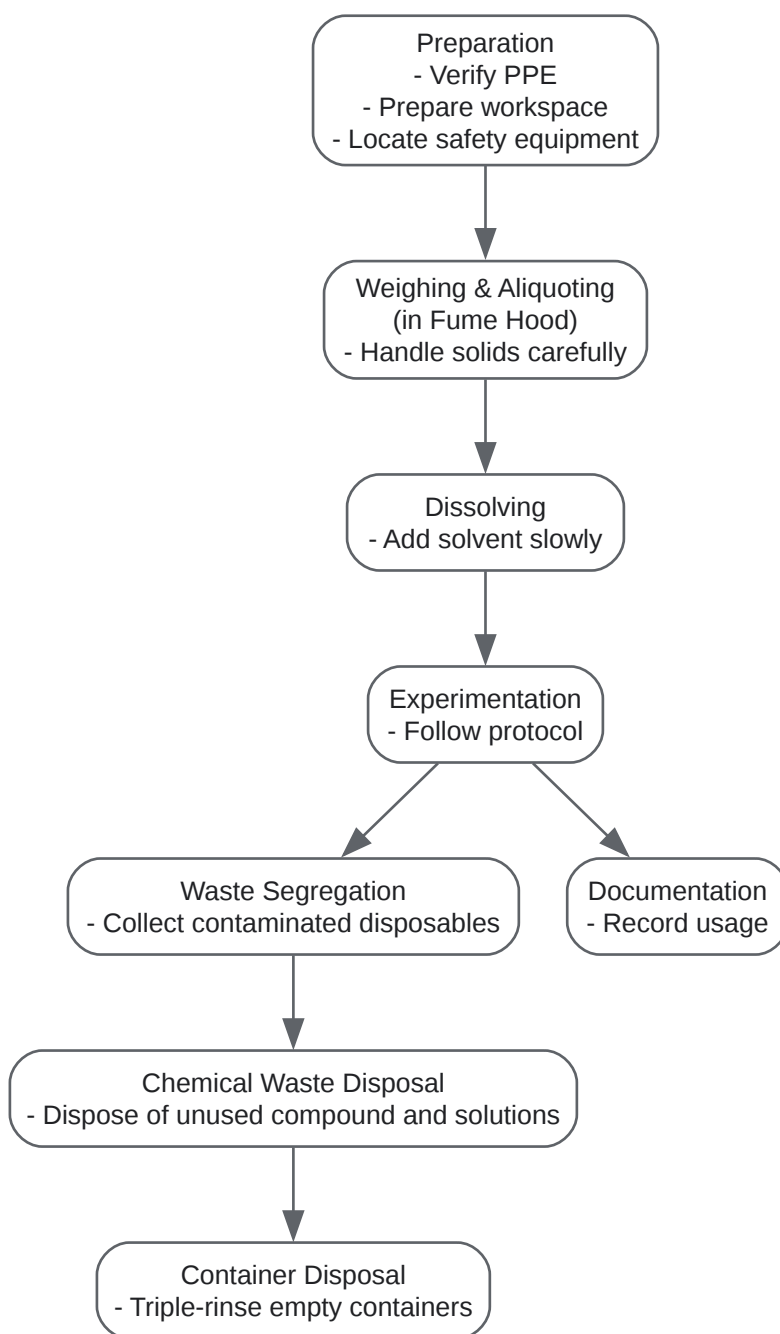
Disposal Plan

Proper disposal of **BMS-919373** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Segregation: All disposable materials that have come into contact with **BMS-919373**, including gloves, weighing paper, and pipette tips, should be collected in a designated hazardous waste container.
- Chemical Waste: Unused **BMS-919373** and solutions containing the compound should be disposed of as chemical waste in accordance with local, state, and federal regulations. Do not pour chemical waste down the drain.[\[1\]](#)
- Container Disposal: Empty containers should be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous waste. The rinsed containers can then be disposed of as non-hazardous waste.

Visualizing the Workflow

The following diagram illustrates the standard operational workflow for safely handling a chemical compound like **BMS-919373** in a laboratory setting.



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Standard Laboratory Workflow for Chemical Handling

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References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling BMS-919373]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1192345#personal-protective-equipment-for-handling-bms-919373]

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